

Introduction: Unveiling a New Frontier in Flavor Modification

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Compound of Interest

Compound Name: *trans*-Cinnamoyl-phe-OH

CAS No.: 4950-65-6

Cat. No.: B554616

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In the dynamic world of flavor science, the quest for novel ingredients that can enhance sensory experiences while meeting consumer demands for cleaner labels and healthier products is paramount. N-*trans*-Cinnamoyl-L-phenylalanine (CiA-Phe), a compound belonging to the N-phenylpropenoyl-L-amino acids family found naturally in some plants, has emerged as a significant candidate for flavor enhancement.^[1] This molecule, with the CAS number 4950-65-6, is not just another flavoring agent; it functions as a sophisticated flavor modifier, primarily enhancing the "kokumi" sensation.^{[2][3][4]}

Kokumi, a Japanese term, describes a complex sensory experience characterized by richness, thickness, mouthfulness, and continuity—a quality that cannot be defined by the five basic tastes alone.^{[5][6]} Substances that elicit this sensation, like CiA-Phe, do not have a strong taste of their own but amplify and round out the flavors already present in a food matrix. Recent research has demonstrated that CiA-Phe can significantly enhance sourness, umami, and the lingering perception of saltiness, making it a valuable tool for creating more satisfying and impactful flavor profiles, particularly in low-sodium or low-fat formulations.^{[1][7][8]}

This document serves as a comprehensive guide to the application of *trans*-Cinnamoyl-L-phenylalanine. It provides an in-depth look at its mechanism of action, detailed protocols for its

evaluation, and practical insights for its use in research and product development.

Physicochemical Properties

A thorough understanding of the compound's properties is the foundation for its effective application.

Property	Value	Source
Chemical Name	(2S)-3-phenyl-2-[(E)-3-phenylprop-2-enoylamino]propanoic acid	[2]
Synonyms	trans-Cinnamoyl-phe-OH, Cinnamoyl-(trans)-L-phenylalanine	[4][9]
CAS Number	4950-65-6	[3]
Molecular Formula	C ₁₈ H ₁₇ NO ₃	[3]
Molecular Weight	295.34 g/mol	[9]
Purity	≥ 95-98%	[3][9]
Appearance	White to off-white powder	-
Melting Point	158-164 °C	[9]
Storage	Store at 0-8°C in a dry, well-ventilated place.	[9]

Mechanism of Action: The "Kokumi" Effect

The flavor-enhancing properties of trans-Cinnamoyl-L-phenylalanine are rooted in its ability to interact with specific taste receptors on the human tongue. Unlike traditional flavor ingredients that activate primary taste receptors (sweet, sour, salty, bitter, umami), CiA-Phe acts as a modulator.

Recent molecular docking and dynamics simulations have provided compelling evidence for its mechanism.[1] CiA-Phe exhibits a significant binding affinity for several key taste receptors:

- Umami (T1R1/T1R3): By binding to the T1R1/T1R3 heterodimer, the primary receptor for umami taste, CiA-Phe enhances the perception of savory and brothy notes.
- Sourness (OTOP1): Interaction with the OTOP1 proton channel, responsible for detecting sour tastes, leads to an amplified sourness perception.
- Saltiness (TMC4): The compound is also suggested to interact with the TMC4 channel, which plays a role in salt taste perception, prolonging the salty sensation.^[1]

This multi-receptor interaction model explains the compound's broad-spectrum enhancement capabilities. Furthermore, the action of many kokumi substances is mediated through the calcium-sensing receptor (CaSR).^{[10][11][12]} Activation of CaSR in taste cells by compounds like CiA-Phe is believed to trigger downstream signaling that sensitizes and amplifies the signals from other taste receptors, leading to the characteristic kokumi effects of enhanced complexity, mouthfulness, and flavor longevity.^{[6][13]}

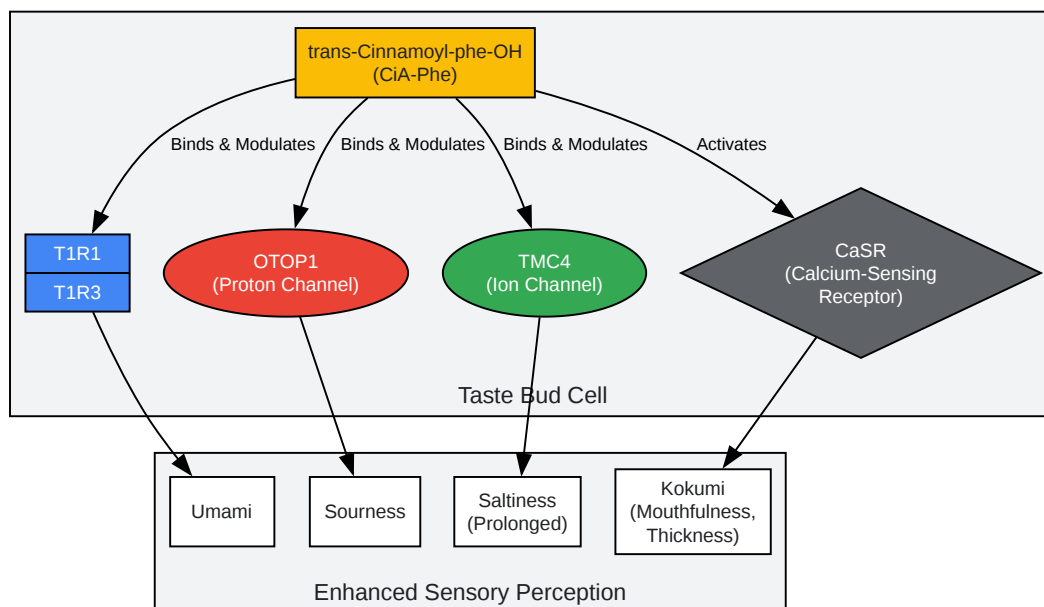


Figure 1: Proposed Mechanism of CiA-Phe Flavor Enhancement

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Caption: Proposed interaction of CiA-Phe with multiple taste receptors.

Applications in Flavor Science

The unique properties of trans-Cinnamoyl-L-phenylalanine open up a wide range of applications in the food, beverage, and pharmaceutical industries. Its primary function is to build a flavor foundation, enhancing mouthfeel and amplifying key taste attributes without adding a distinct flavor of its own.

Application Area	Function	Recommended Concentration Range (in final product)
Soups, Broths, and Sauces	Enhances umami, saltiness, and overall richness. Adds a lingering, satisfying mouthfeel.	10 - 100 mg/L
Low-Sodium Products	Compensates for flavor loss by prolonging and enhancing the perception of saltiness.	20 - 100 mg/L
Low-Fat Products (e.g., dressings, yogurts)	Improves mouthfeel and creaminess, mimicking the sensory attributes of fat. ^{[7][8]}	15 - 75 mg/L
Plant-Based Meat Analogs	Masks off-notes and builds a more complex, savory, and "meaty" flavor profile.	25 - 100 mg/kg
Beverages (e.g., citrus)	Enhances sourness and fruitiness, masks bitterness. ^[7]	1 - 20 mg/L
Pharmaceutical Formulations	Masks the bitterness of active pharmaceutical ingredients (APIs) and improves palatability.	Varies by application

Note: The optimal concentration is highly dependent on the food matrix and desired sensory outcome. Benchtop experimentation is crucial.

Experimental Protocols

To effectively evaluate and utilize trans-Cinnamoyl-L-phenylalanine, a systematic approach combining analytical chemistry and sensory science is essential.

Protocol 4.1: Preparation of Stock Solutions

Rationale: Accurate preparation of stock solutions is critical for reproducible results. Due to its chemical structure, CiA-Phe has limited solubility in water. A food-grade solvent is required.

Materials:

- trans-Cinnamoyl-L-phenylalanine ($\geq 98\%$ purity)
- Propylene Glycol (PG) or 5% Ethanol (food grade)
- Deionized water
- Analytical balance
- Volumetric flasks
- Magnetic stirrer and stir bar

Procedure:

- Weighing: Accurately weigh 100 mg of trans-Cinnamoyl-L-phenylalanine powder.
- Initial Dissolution: Transfer the powder to a 100 mL volumetric flask. Add 20 mL of Propylene Glycol or 5% Ethanol.
- Mixing: Place the flask on a magnetic stirrer and mix at a moderate speed until the powder is fully dissolved. Gentle warming (to $\sim 40^{\circ}\text{C}$) can aid dissolution but avoid overheating.
- Dilution: Once fully dissolved, slowly add deionized water to the 100 mL mark.
- Final Mixing: Invert the flask several times to ensure a homogenous solution. This creates a 1000 mg/L (1000 ppm) stock solution.
- Storage: Store the stock solution in a sealed, amber glass bottle at 4°C for up to one week.

Protocol 4.2: Sensory Evaluation of Flavor Enhancement

Rationale: Human sensory panels are the definitive tool for assessing flavor modification.^[14]

This protocol uses Quantitative Descriptive Analysis (QDA) to measure the intensity of specific sensory attributes.^[15]

4.2.1. Objective: To quantify the enhancing effect of CiA-Phe on umami, saltiness, and mouthfulness in a model food system.

4.2.2. Panelist Selection and Training:

- Selection: Recruit 10-12 individuals screened for their ability to detect basic tastes and their interest in the task.[\[15\]](#)
- Training: Conduct several training sessions to familiarize panelists with the sensory attributes to be evaluated (e.g., umami, saltiness, thickness, mouthfulness, continuity). Provide reference standards for each attribute. Ensure panelists can reliably use the rating scale.[\[16\]](#)

4.2.3. Test Environment:

- Conduct evaluations in a dedicated sensory analysis room with controlled lighting, temperature, and ventilation to minimize distractions.[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Ensure the area is free from competing aromas.[\[19\]](#)
- Provide individual booths for each panelist to prevent interaction and bias.[\[17\]](#)

4.2.4. Sample Preparation:

- Base: Prepare a simple, neutral-tasting chicken or vegetable broth. A basic salt solution (e.g., 0.5% NaCl) can also be used to specifically test salt enhancement.
- Test Samples: Using the 1000 mg/L stock solution, prepare samples with final CiA-Phe concentrations of 0 (Control), 10, 50, and 100 mg/L in the broth.
- Presentation: Serve 20 mL of each sample, heated to a consistent temperature (e.g., 50°C), in identical cups labeled with random three-digit codes.[\[15\]](#)
- Randomization: The presentation order of the samples must be randomized for each panelist to avoid order effects.[\[17\]](#)
- Palate Cleanser: Provide room-temperature deionized water and unsalted crackers for panelists to cleanse their palates between samples.[\[15\]](#)

4.2.5. Evaluation Procedure:

- Instruct panelists to evaluate the samples in the presented order.

- For each sample, they should rate the intensity of the following attributes on a 10-cm line scale anchored with "Not at all intense" on the left (0) and "Very intense" on the right (10):
 - Umami/Savory
 - Saltiness
 - Thickness/Mouthfulness
 - Flavor Longevity (aftertaste)
- Allow a 2-minute break between samples for palate cleansing.

4.2.6. Data Analysis:

- Measure the distance from the left anchor (0) on the 10-cm line scale for each attribute for each panelist.
- Analyze the collected data using a two-way Analysis of Variance (ANOVA) with "Sample" and "Panelist" as factors.
- If the ANOVA shows a significant effect for the "Sample" factor, perform a post-hoc test, such as Tukey's Honestly Significant Difference (HSD), to determine which concentrations are significantly different from the control ($p < 0.05$).[\[15\]](#)

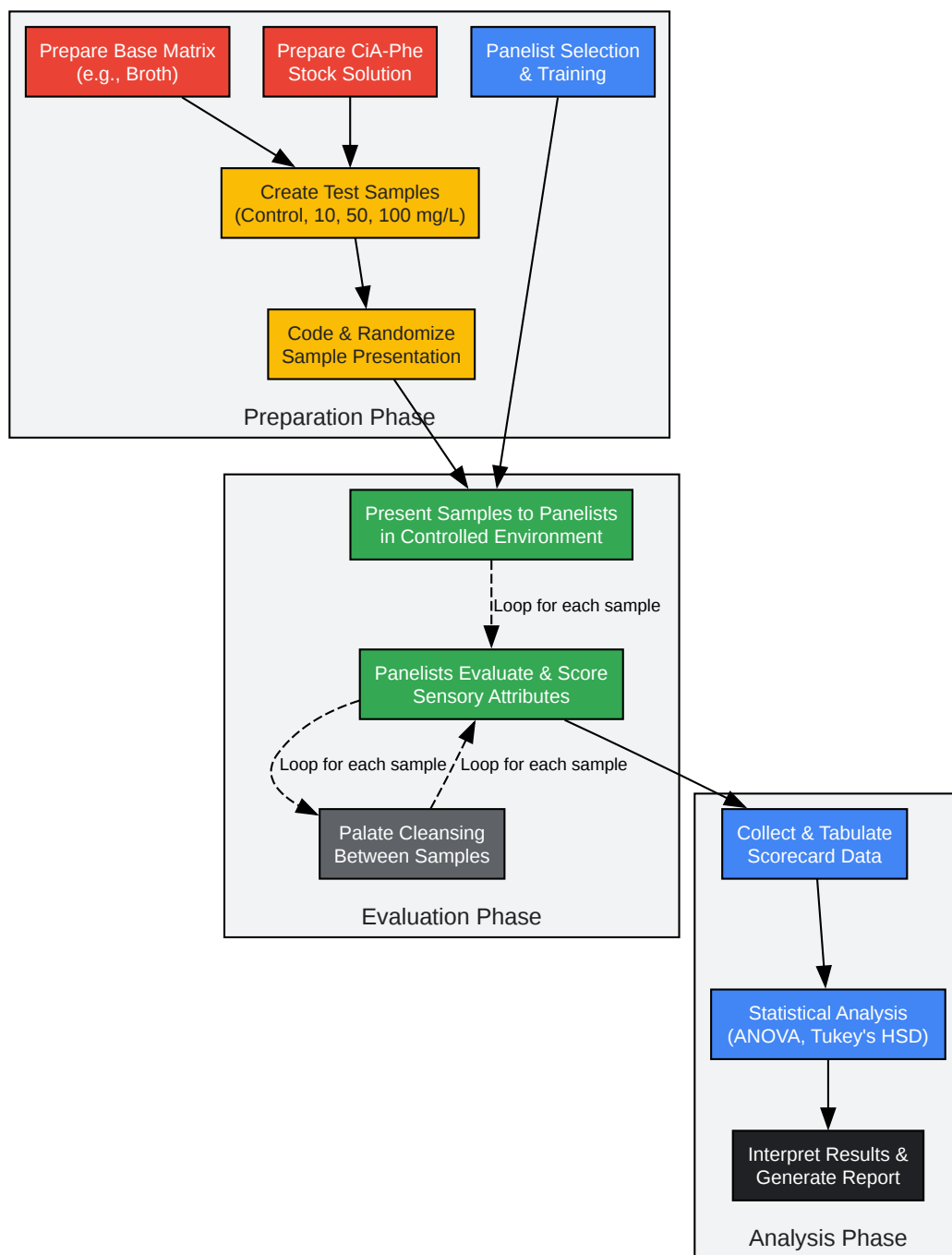


Figure 2: Sensory Evaluation Workflow

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Caption: A typical workflow for sensory evaluation of a flavor enhancer.

Data Interpretation and Troubleshooting

Example Data Table:

Sample (CiA-Phe Conc.)	Mean Umami Score ($\pm$ SEM)	Mean Saltiness Score ($\pm$ SEM)	Mean Mouthfulness Score ($\pm$ SEM)
Control (0 mg/L)	3.2 $\pm$ 0.3	4.5 $\pm$ 0.2	2.1 $\pm$ 0.2
10 mg/L	3.8 $\pm$ 0.4	4.9 $\pm$ 0.3	2.9 $\pm$ 0.3
50 mg/L	5.5 $\pm$ 0.3 ^a	5.8 $\pm$ 0.2 ^a	4.8 $\pm$ 0.4 ^a
100 mg/L	6.8 $\pm$ 0.4 ^a	6.5 $\pm$ 0.3 ^a	6.2 $\pm$ 0.5 ^a

^a Indicates a statistically significant difference from the Control ($p < 0.05$) based on Tukey's HSD test.

Interpretation:

- A statistically significant increase in the mean scores for umami, saltiness, and mouthfulness at 50 and 100 mg/L demonstrates the efficacy of CiA-Phe as a flavor enhancer in this matrix.
- The dose-dependent increase in scores suggests a direct relationship between concentration and sensory effect within this range.[\[1\]](#)

Troubleshooting:

- High Variability in Scores:** May indicate insufficient panelist training or panelist fatigue. Ensure training is thorough and limit the number of samples per session.[\[17\]](#)
- No Significant Effect:** The concentration range may be too low for the specific food matrix. Test higher concentrations. Alternatively, the matrix itself may contain ingredients that mask the effect.

- Perception of Off-Notes: While CiA-Phe is largely tasteless, at very high concentrations it may impart subtle notes. If off-notes are reported, this may indicate the upper limit of the practical usage range. Purity of the compound is also critical; ensure it is of high analytical grade.

Conclusion

trans-Cinnamoyl-L-phenylalanine represents a significant advancement in flavor modification technology. Its demonstrated ability to enhance umami, sourness, and saltiness through a sophisticated "kokumi" mechanism provides food scientists and product developers with a powerful tool for creating richer, more satisfying sensory experiences.[1] By following rigorous evaluation protocols, researchers can effectively harness the potential of this compound to address key industry challenges, including sodium and fat reduction, off-note masking, and the overall improvement of flavor quality in a wide array of applications.

References

- Harman, C. L., Hallagan, J. B., & the FEMA Science Committee. (n.d.). Sensory Testing for Flavorings with Modifying Properties. FEMA.
- FlavorSum. (n.d.). Unlocking Flavor Secrets: Guidelines for Food and Beverage Sensory Analysis.
- J&K Scientific. (n.d.). Cinnamoyl-(trans)-L-phenylalanine | 4950-65-6.
- Zhao, X., Cai, L., Huang, P., & Cui, C. (2025). Enzymatic synthesis and sensory evaluation of N-cinnamoyl-L-phenylalanine as a novel flavor enhancer: Impact on taste perception and mechanistic insights. Food Chemistry, 144542.
- Chem-Impex. (n.d.). Cinnamoyl-(trans-L-phenylalanine.
- Campden BRI. (2018). SENSORY ANALYSIS HANDBOOK 2018.
- CP Lab Safety. (n.d.). **trans-Cinnamoyl-Phe-OH**, 95% Purity, C18H17NO3, 1 gram.
- BRF Ingredients. (2025).
- ResearchGate. (2025). Enzymatic synthesis and sensory evaluation of the novel kokumi compound N-butyryl phenylalanine.
- Ajinomoto Group. (n.d.).
- DLG. (2017). Practice guide for sensory panel training Part 1. DLG Expert report 07/2017.
- Ohkuri, T., et al. (2012). Kokumi substances, enhancers of basic tastes, induce responses in calcium-sensing receptor expressing taste cells. PLoS One, 7(4), e34489.
- Manukumar, H. M., & Umesha, S. (2017). Synthesis of a phenylalanine-rich peptide as potential anthelmintic and cytotoxic agent. Research Journal of Pharmaceutical, Biological and Chemical Sciences, 8(2), 1645-1655.

- Kuroda, M., & Miyamura, N. (2015). Mechanism of the perception of “kokumi” substances and the sensory characteristics of the “kokumi” peptide, γ -Glu-Val-Gly. *Flavour*, 4(1), 11.
- Wu, J., et al. (2022). Preparation and Taste Characteristics of Kokumi N-Lactoyl Phenylalanine in the Presence of Phenylalanine and Lactate. *Journal of Agricultural and Food Chemistry*, 70(15), 4744–4752.
- ResearchGate. (2025).
- Miyamura, N., & Kuroda, M. (2015). Mechanism of the perception of “kokumi” substances and the sensory characteristics of the “kokumi” peptide, γ -Glu. *Flavour*, 4(1), 1-6.
- Liu, J., et al. (2022).
- Everglow Spirits. (n.d.).
- Methven, L., et al. (2021). Perceptual and Nutritional Impact of Kokumi Compounds. In *The Fifth Sense: The importance and implications of the sense of taste for nutrition and health* (pp. 233-247). Wageningen Academic Publishers.
- Santa Cruz Biotechnology. (n.d.). Cinnamoyl-(trans)-L-phenylalanine | CAS 4950-65-6.
- Puratos. (2023, July 14). How to conduct a Sensory Analysis test: the golden rules.
- Wu, J., et al. (2022). Preparation and Taste Characteristics of Kokumi N-Lactoyl Phenylalanine in the Presence of Phenylalanine and Lactate.

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Sources

- 1. Enzymatic synthesis and sensory evaluation of N-cinnamoyl-L-phenylalanine as a novel flavor enhancer: Impact on taste perception and mechanistic insights - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. jk-sci.com [jk-sci.com]
- 3. calpaclab.com [calpaclab.com]
- 4. scbt.com [scbt.com]
- 5. researchgate.net [researchgate.net]
- 6. Generation and identification of kokumi compounds and their validation by taste-receptor assay: An example with dry-cured lamb meat - PMC [pmc.ncbi.nlm.nih.gov]

- [7. Kokumi substances | Innovation Story | Innovation | The Ajinomoto Group Global Website - Eat Well, Live Well. \[ajinomoto.com\]](#)
- [8. edepot.wur.nl \[edepot.wur.nl\]](#)
- [9. chemimpex.com \[chemimpex.com\]](#)
- [10. Kokumi substances, enhancers of basic tastes, induce responses in calcium-sensing receptor expressing taste cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. d-nb.info \[d-nb.info\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. Sensory assessment: How to implement flavour evaluation \[everglowspirits.com\]](#)
- [15. femaflavor.org \[femaflavor.org\]](#)
- [16. DLG Expert report 07/2017: Practice guide for sensory panel training Part 1 \[dlg.org\]](#)
- [17. flavorsum.com \[flavorsum.com\]](#)
- [18. ec.europa.eu \[ec.europa.eu\]](#)
- [19. Dedicated to bakers, pastry chefs and chocolatiers \[puratos.com\]](#)
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